

# An In-depth Technical Guide to the Solubility of Lead(II) Thiocyanate

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## Compound of Interest

Compound Name: Lead(II) thiocyanate

Cat. No.: B147959

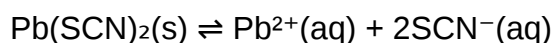
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **lead(II) thiocyanate** ( $\text{Pb}(\text{SCN})_2$ ) in aqueous and organic media. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields requiring precise solubility data for this compound.

## Core Concepts in Solubility

The solubility of a substance is a fundamental chemical property that describes the maximum amount of that substance that can be dissolved in a given amount of solvent at a specific temperature and pressure to form a saturated solution. For a sparingly soluble salt like **lead(II) thiocyanate**, this equilibrium can be represented by the following equation:



The solubility product constant,  $K_{\text{sp}}$ , is a measure of this equilibrium. For **lead(II) thiocyanate**, the  $K_{\text{sp}}$  is approximately  $2.00 \times 10^{-5}$ , indicating its limited solubility in water.<sup>[1]</sup>

## Aqueous Solubility of Lead(II) Thiocyanate

**Lead(II) thiocyanate** exhibits limited solubility in water, which is significantly influenced by temperature. In cold water, it is described as soluble in 200 parts of water, while in boiling

water, its solubility increases to 50 parts of water.[2][3] More precise quantitative data indicates a solubility of 0.05 g/100 mL at 20 °C.[3][4]

Table 1: Quantitative Aqueous Solubility of **Lead(II) Thiocyanate**

Temperature	Solubility	Reference(s)
18 °C	0.0137 g/L	[5]
20 °C	0.05 g/100 mL	[3][4]
Cold Water	Soluble in ~200 parts	[2][3][5][6]
Boiling Water	Soluble in ~50 parts	[2]

## Organic Solvent Solubility of Lead(II) Thiocyanate

**Lead(II) thiocyanate** demonstrates a broader range of solubilities in organic solvents, particularly in polar aprotic solvents. This property is critical for its use in various synthetic and formulation processes. A comprehensive screening of its solubility in numerous organic solvents at 25 °C has yielded the following quantitative data.

Table 2: Quantitative Solubility of **Lead(II) Thiocyanate** in Organic Solvents at 25°C

Solvent	Solubility (g/L)	Reference(s)
Alcohols		
Methanol	27.97	[3]
Ethanol	17.39	[3]
Isopropanol	12.97	[3]
n-Propanol	13.29	[3]
n-Butanol	9.25	[3]
Isobutanol	9.46	[3]
n-Pentanol	11.26	[3]
sec-Butanol	11.38	[3]
n-Octanol	15.14	[3]
Ethylene Glycol	28.91	[3]
Ketones		
Acetone	147.44	[3]
2-Butanone	68.57	[3]
Esters		
Ethyl Acetate	43.18	[3]
Methyl Acetate	73.12	[3]
n-Butyl Acetate	33.0	[3]
n-Propyl Acetate	39.3	[3]
Ethers		
1,4-Dioxane	91.94	[3]
Tetrahydrofuran (THF)	150.68	[3]
Amides & Sulfoxides		

Dimethylformamide (DMF)	446.03	[3]
Dimethyl Sulfoxide (DMSO)	504.43	[3]
N-Methyl-2-pyrrolidone (NMP)	388.2	[3]
Nitriles		
Acetonitrile	68.41	[3]
Hydrocarbons		
Toluene	9.16	[3]
n-Hexane	1.41	[3]
Cyclohexane	2.72	[3]
Chlorinated Solvents		
Chloroform	36.43	[3]
Acids		
Acetic Acid	54.93	[3]

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **lead(II) thiocyanate**. This method is based on the principle of creating a saturated solution and then quantifying the amount of dissolved solute.

Materials and Equipment:

- **Lead(II) Thiocyanate**, analytical grade
- Selected solvent (e.g., water, ethanol, DMSO), analytical grade
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes

- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Drying oven
- Glassware (beakers, flasks, etc.)

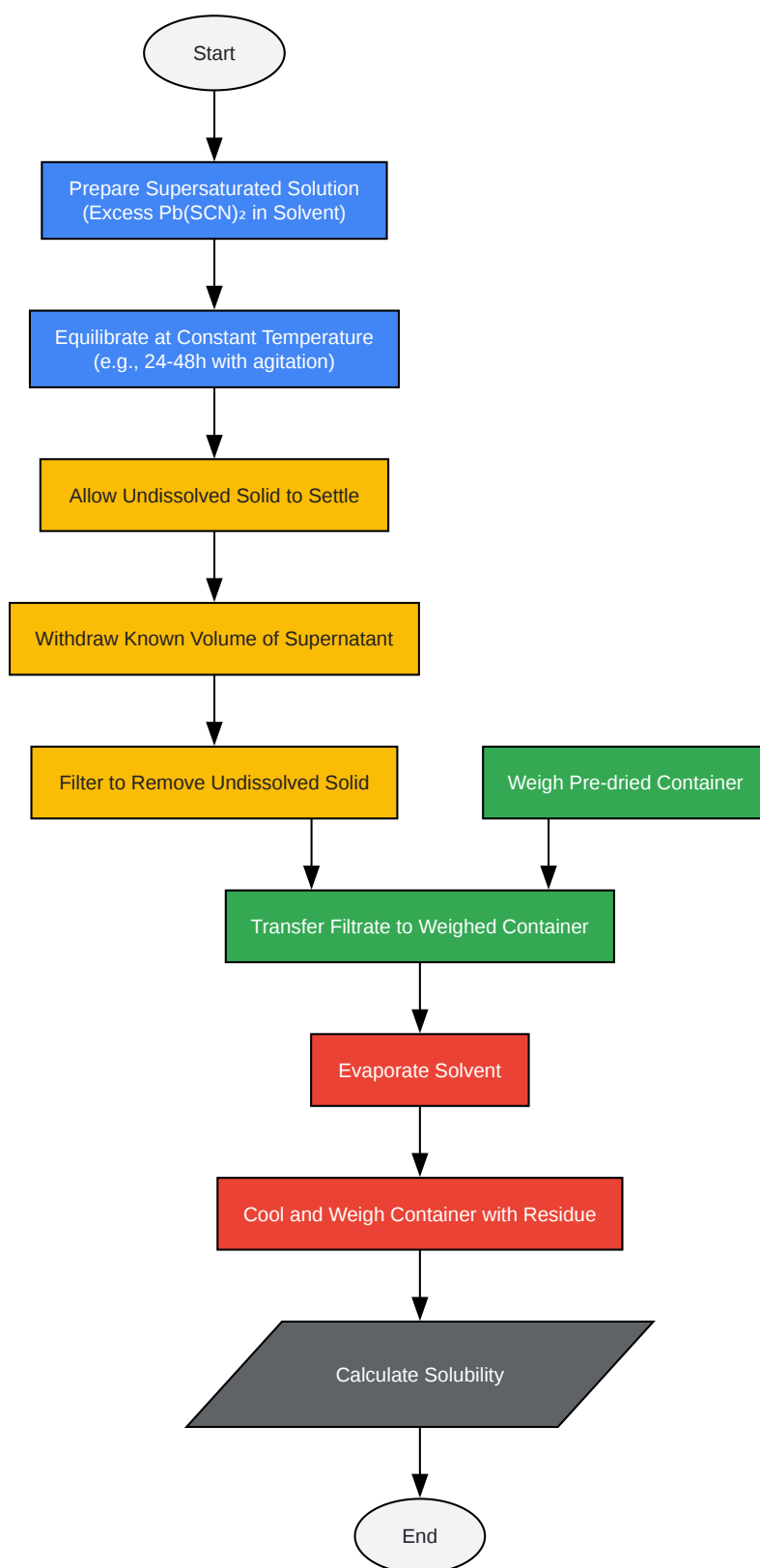
Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **lead(II) thiocyanate** to a known volume of the chosen solvent in a sealed container. The excess solid is crucial to ensure saturation.
  - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient period to allow equilibrium to be reached (typically 24-48 hours).
- Sample Withdrawal and Filtration:
  - Allow the solution to stand undisturbed at the set temperature for a period to allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-heated/cooled pipette to maintain the temperature.
  - Immediately filter the withdrawn sample using a syringe filter that is compatible with the solvent and has a pore size sufficient to remove all undissolved particles (e.g., 0.22  $\mu\text{m}$ ).
- Quantification of Dissolved Solute:
  - Transfer the filtered, saturated solution to a pre-weighed, dry container.
  - Evaporate the solvent under controlled conditions (e.g., in a drying oven at a temperature below the decomposition point of **lead(II) thiocyanate**, which is approximately 190°C).
  - Once the solvent is completely evaporated, cool the container in a desiccator and weigh it.

- The mass of the dissolved **lead(II) thiocyanate** is the difference between the final and initial mass of the container.
- Calculation of Solubility:
  - Calculate the solubility using the following formula:  $\text{Solubility (g/L)} = (\text{Mass of dissolved Pb(SCN)}_2 \text{ (g)}) / (\text{Volume of filtered solution (L)})$

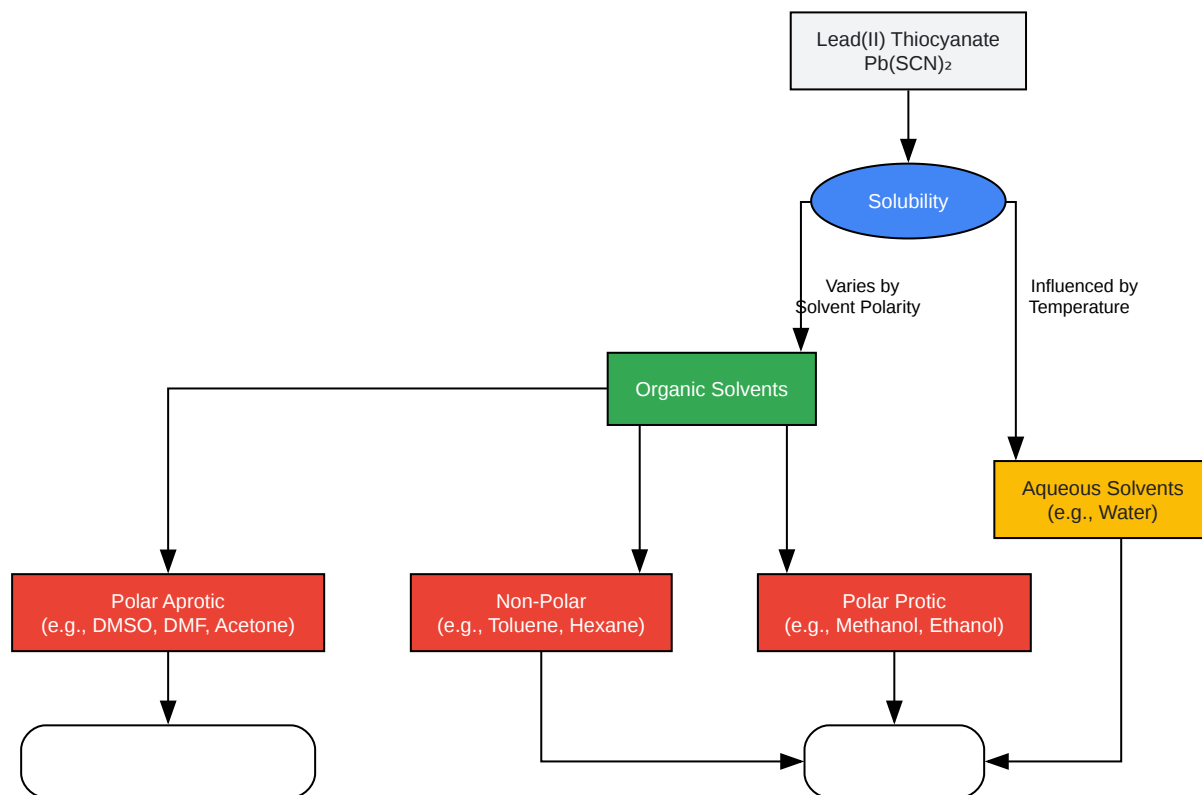
Safety Precautions: **Lead(II) thiocyanate** is toxic and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All procedures should be performed in a well-ventilated fume hood.

## Mandatory Visualizations



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Caption: Experimental workflow for determining the solubility of **Lead(II) Thiocyanate**.



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Caption: Logical relationship of **Lead(II) Thiocyanate** solubility in different solvent types.

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## References

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